

Application Note: Synthesis of Ethyl 3-methyl-3-phenylglycidate via Darzens Condensation

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Compound of Interest

Compound Name: Ethyl 3-methyl-3-phenylglycidate

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Audience: Researchers, scientists, and drug development professionals.

Abstract

This document provides a detailed protocol for the synthesis of **ethyl 3-methyl-3-phenylglycidate**, commonly known as "strawberry aldehyde," using the Darzens glycidic ester condensation. The Darzens reaction is a robust method for forming α,β -epoxy esters from the condensation of a carbonyl compound with an α -halo ester in the presence of a base.[1][2] This application note outlines the reaction mechanism, a step-by-step experimental protocol, and a summary of relevant chemical data.

Introduction

The Darzens condensation, first reported by Auguste Georges Darzens in 1904, is a fundamental carbon-carbon bond-forming reaction in organic synthesis.[1][3] It involves the reaction of a ketone or aldehyde with an α -haloester using a base to yield an α,β -epoxy ester, or "glycidic ester".[4] These glycidic esters are valuable intermediates, as the epoxide ring can be opened by various nucleophiles, or they can be hydrolyzed and decarboxylated to form higher aldehydes or ketones.

Ethyl 3-methyl-3-phenylglycidate is a significant commercial product, widely used as a synthetic flavoring agent and fragrance due to its characteristic strong, sweet, strawberry-like aroma.[5][6][7] It finds applications in food products like candy and ice cream, as well as in perfumes and soaps.[5][7] The synthesis involves the condensation of acetophenone and ethyl



chloroacetate in the presence of a strong base, such as sodium ethoxide or potassium tertbutoxide.[6][8]

Reaction Mechanism

The mechanism of the Darzens condensation is analogous to an aldol reaction and proceeds through three primary steps:[4][9]

- Enolate Formation: A strong base abstracts an acidic α-proton from the ethyl chloroacetate to form a resonance-stabilized enolate.[4]
- Nucleophilic Addition: The enolate acts as a nucleophile, attacking the electrophilic carbonyl carbon of acetophenone. This addition forms a tetrahedral halohydrin intermediate.[1][9]
- Intramolecular SN2 Reaction: The newly formed alkoxide attacks the carbon atom bearing the chlorine atom in an intramolecular SN2 fashion, displacing the chloride ion and forming the final α,β-epoxy ester product.[1]



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Caption: Reaction mechanism for the Darzens condensation.

Experimental Protocol

This protocol details the synthesis of **ethyl 3-methyl-3-phenylglycidate** from acetophenone and ethyl chloroacetate using sodium ethoxide as the base.

3.1 Materials and Reagents



Reagent/Material	Formula	Molar Mass (g/mol)
Acetophenone	C ₈ H ₈ O	120.15
Ethyl chloroacetate	C4H7ClO2	122.55
Sodium Metal	Na	22.99
Anhydrous Ethanol (99%+)	C2H5OH	46.07
Diethyl Ether	(C ₂ H ₅) ₂ O	74.12
Anhydrous Magnesium Sulfate	MgSO ₄	120.37
Hydrochloric Acid (conc.)	HCI	36.46
Ice	H ₂ O	18.02

3.2 Equipment

- Three-necked round-bottom flask
- Reflux condenser
- Dropping funnel
- Thermometer
- Magnetic stirrer and stir bar
- Ice bath
- Water bath
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus

3.3 Procedure



Part A: Preparation of Sodium Ethoxide[10]

- Carefully cut 2.0 g of fresh sodium metal into small pieces, washing with hexane to remove the protective mineral oil, and dry quickly with filter paper.
- In a three-necked flask equipped with a reflux condenser and magnetic stirrer, add 20 mL of anhydrous ethanol.
- Slowly add the sodium pieces to the ethanol. The reaction is exothermic and will produce hydrogen gas. Ensure the area is well-ventilated. Gentle heating can be applied to ensure all sodium dissolves.
- Once all the sodium has reacted, a white solid of sodium ethoxide will form. Add an additional 25 mL of anhydrous ethanol to create a stirrable suspension.

Part B: Darzens Condensation[10]

- In a separate two-necked flask, combine 3.8 g of acetophenone and 4.0 g of ethyl chloroacetate.
- Cool this mixture in an ice bath to between 10-15 °C.
- With vigorous stirring, slowly add the sodium ethoxide suspension prepared in Part A to the acetophenone/ethyl chloroacetate mixture. It is critical to maintain the reaction temperature between 10-15 °C throughout the addition.[10]
- After the addition is complete, allow the mixture to stir in the ice bath for an additional 2 hours.

Part C: Workup and Purification[10]

- Pour the reaction mixture into a beaker containing approximately 100 g of crushed ice.
- Neutralize the mixture to a pH of 6-8 by slowly adding concentrated hydrochloric acid with stirring.
- Transfer the mixture to a round-bottom flask and remove the ethanol using a rotary evaporator with a water bath set to 40-50 °C.

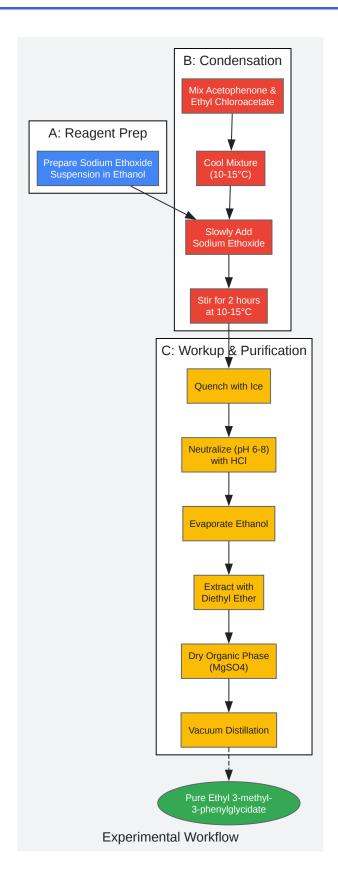
Methodological & Application





- Transfer the remaining aqueous mixture to a separatory funnel. An oily layer containing the crude product should separate.
- Extract the aqueous layer twice with 20 mL portions of diethyl ether.
- Combine the organic layers (the initial oil and the ether extracts) and dry over anhydrous magnesium sulfate.
- Filter to remove the desiccant and evaporate the ether using a rotary evaporator.
- The remaining crude product, a reddish oil, can be purified by vacuum distillation. Collect the fraction boiling at approximately 140°C under vacuum; the final product has a boiling point of 272-275 °C at atmospheric pressure.[5][10]





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Caption: General experimental workflow for the synthesis.



Data Summary

4.1 Physical Properties of Ethyl 3-methyl-3-phenylglycidate

Property	Value
IUPAC Name	ethyl 3-methyl-3-phenyloxirane-2- carboxylate[11]
Common Names	Strawberry aldehyde, Aldehyde C-16[11][12]
Molecular Formula	C12H14O3[11]
Molar Mass	206.24 g/mol [11]
Appearance	Colorless to pale yellow liquid[5][6][11]
Odor	Strong, fruity, strawberry-like odor[5][6][11]
Boiling Point	272-275 °C (lit.)[5]
Density	1.087 g/mL at 25 °C (lit.)[5]
Refractive Index (n ²⁰ /D)	1.505 (lit.)[5]
Solubility	Insoluble in water; soluble in fixed oils, propylene glycol.[5][6]

4.2 Typical Reaction Parameters



Parameter	Condition
Primary Reactants	Acetophenone, Ethyl chloroacetate
Base	Sodium ethoxide, Potassium tert-butoxide[13] [14]
Solvent	Ethanol, Ether, Toluene, THF[4][13][15]
Temperature	0 to 15 °C[10][13]
Reaction Time	2-4 hours[10][13][15]
Yield	Generally reported as "Good" to high (83-95% for similar reactions).[13][14]

Conclusion

The Darzens condensation provides an effective and straightforward method for the synthesis of **ethyl 3-methyl-3-phenylglycidate**. The reaction proceeds through a well-understood mechanism and can be performed using standard laboratory equipment. Careful control of temperature during the addition of the base is crucial for achieving good yields. The resulting glycidic ester is an important compound for the flavor and fragrance industries and serves as a versatile intermediate for further chemical transformations.

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